

An In-depth Technical Guide to N-cyclohexyl-3,4-dimethoxybenzamide

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Compound of Interest

Compound Name:	<i>N-cyclohexyl-3,4-dimethoxybenzamide</i>
CAS No.:	86425-50-5
Cat. No.:	B181557

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This guide provides a comprehensive technical overview of **N-cyclohexyl-3,4-dimethoxybenzamide**, a member of the N-substituted benzamide class of compounds. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, synthesis, and characterization, alongside insights into its potential biological significance based on the activities of structurally related molecules.

Core Chemical Identity

While a specific CAS (Chemical Abstracts Service) number for **N-cyclohexyl-3,4-dimethoxybenzamide** is not readily available in major public databases as of the last update, its chemical identity is well-defined by other standard identifiers. The absence of a CAS number may indicate that the compound has not been registered with the CAS, which is not uncommon for novel research chemicals. However, its structure and properties can be unambiguously referenced using the following identifiers.

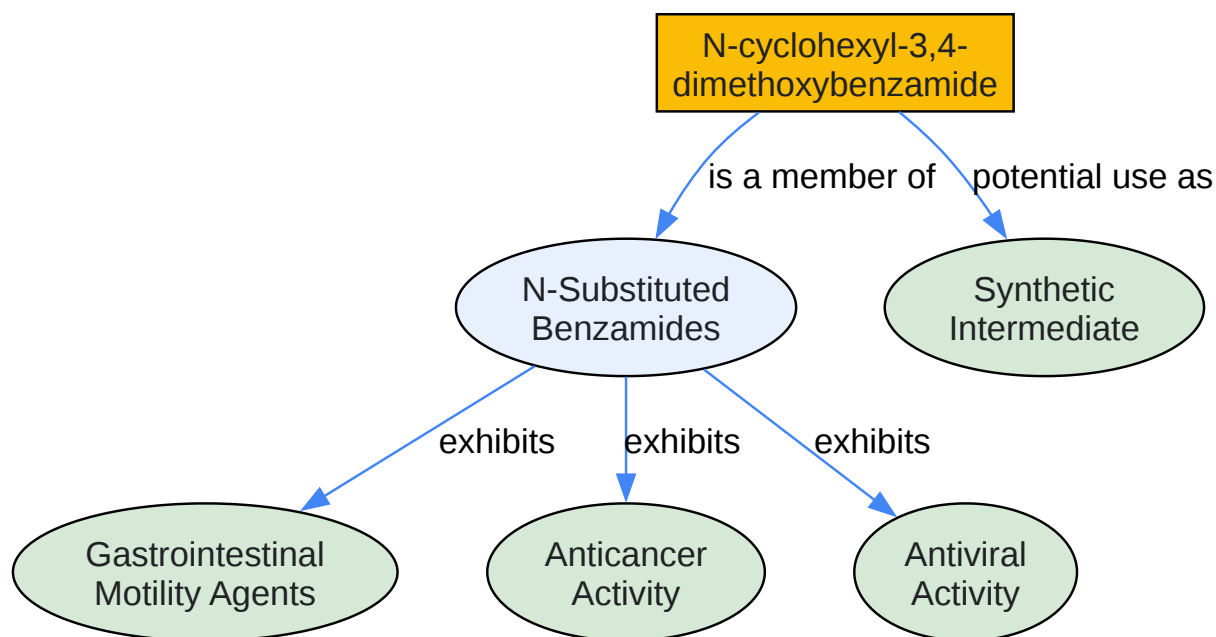
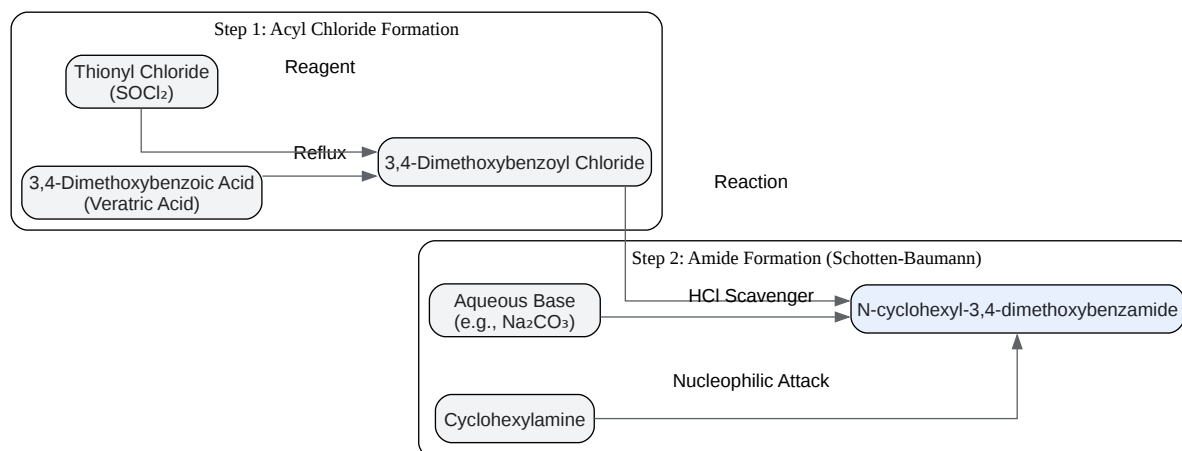
A summary of the key chemical identifiers for **N-cyclohexyl-3,4-dimethoxybenzamide** is presented in Table 1.

Identifier	Value	Source
IUPAC Name	N-cyclohexyl-3,4-dimethoxybenzamide	PubChem
Molecular Formula	C ₁₅ H ₂₁ NO ₃	[1]
Molecular Weight	263.33 g/mol	
Canonical SMILES	<chem>COC1=C(C=C(C=C1)C(=O)N</chem> <chem>C2CCCCC2)OC</chem>	[1]
InChI	InChI=1S/C15H21NO3/c1-18- 13-9-8-11(10-14(13)19- 2)15(17)16-12-6-4-3-5-7- 12/h8-10,12H,3-7H2,1-2H3, (H,16,17)	[1]
InChIKey	QPJQDANJFGRQFO- UHFFFAOYSA-N	[1]
PubChem CID	736959	[1]

Synthesis and Mechanism

The synthesis of **N-cyclohexyl-3,4-dimethoxybenzamide** is most directly achieved via a nucleophilic acyl substitution reaction. This standard and reliable method involves the reaction of an activated carboxylic acid derivative, typically an acyl chloride, with a primary amine.

The logical flow of the synthesis is depicted in the following workflow diagram.



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Caption: Potential applications based on the benzamide scaffold.

- **Gastrointestinal Motility:** Several N-cyclohexyl benzamide derivatives have been patented as potent stimulants of gastrointestinal motor function. [2][3] This suggests that **N-cyclohexyl-3,4-dimethoxybenzamide** could be a candidate for investigation in this area.
- **Anticancer Activity:** N-substituted benzamides are a known class of anticancer compounds. [4] Their mechanisms can include the inhibition of nuclear factor-κB and the induction of apoptosis.
- **Antiviral Activity:** A study on N-phenylbenzamide derivatives, which are structurally related, identified compounds with activity against Enterovirus 71. [5]* **Synthetic Intermediate:** Due to the stable amide linkage and the potential for further modification of the aromatic ring, this compound could serve as a valuable intermediate in the synthesis of more complex molecules and pharmaceutical agents.

Conclusion

N-cyclohexyl-3,4-dimethoxybenzamide is a well-defined chemical entity whose synthesis can be readily achieved through established chemical principles. While specific experimental data and biological activity for this particular compound are not extensively documented, its structural class suggests a range of potential therapeutic applications, particularly in the areas of gastrointestinal motility and oncology. This guide provides a solid foundation for researchers to synthesize, characterize, and further investigate the properties and potential applications of this compound.

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